

Terbium-155: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Terbium-155*

CAS No.: *14391-17-4*

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Terbium-155 (^{155}Tb) is emerging as a radionuclide of significant interest within the field of nuclear medicine, particularly for its role in theranostics.[1][2][3] As one of four medically relevant terbium isotopes, ^{155}Tb 's unique decay characteristics make it an excellent candidate for Single Photon Emission Computed Tomography (SPECT) imaging, serving as a diagnostic partner to therapeutic radionuclides.[4][5] This guide provides an in-depth overview of the fundamental properties, production, purification, and applications of ^{155}Tb for researchers, scientists, and professionals in drug development.

Fundamental Properties of Terbium-155

Terbium-155 is a radiolanthanide that decays via electron capture to stable Gadolinium-155 (^{155}Gd).[3][6] Its chemical properties are very similar to other trivalent lanthanides, such as Lutetium (Lu), which allows for the use of well-established chelators like DOTA for radiolabeling molecules.[6]

The key physical and decay properties of ^{155}Tb are summarized in the table below. Its half-life of 5.32 days is advantageous for studying the biodistribution of radiopharmaceuticals over several days.[3][7] A notable feature of ^{155}Tb is the emission of gamma rays suitable for SPECT

imaging without the presence of β^+ or β^- particles.[3] Additionally, it emits a significant number of low-energy conversion and Auger electrons, giving it potential for Auger electron therapy.[8][9][10][11]

Property	Value
**Half-life ($T_{1/2}$) **	5.32 $\pm$ 0.06 days[6][7]
Decay Mode	100% Electron Capture (EC)[3][7]
Daughter Nuclide	^{155}Gd (stable)[3][6]
Mean Electron Energy per Decay	38 keV[6]
Mean Photon Energy per Decay	175 keV[6]
Spin and Parity	3/2+[7]

^{155}Tb 's emissions are ideal for high-resolution preclinical SPECT imaging. The primary gamma emissions used for imaging are at 86.6 keV and 105.3 keV.[12][13] The co-emission of Auger electrons offers a potential therapeutic benefit.[14][15]

Emission Type	Energy (keV)	Intensity per Decay (%)
Gamma (γ) / X-ray	~45 (X-rays)	107.1[6]
86.6	32.0[6][16]	-
105.3	25.1[6][16]	
Auger/Conversion Electrons	Average of 13.9 Auger electrons per decay[11][16]	
Average of 0.77 conversion electrons per decay[11]	-	-

Production of Terbium-155

The production of ^{155}Tb in sufficient quantities and high purity for clinical and preclinical research remains a challenge.[5][17] Several methods have been developed, primarily involving particle accelerators.

A common method for producing ^{155}Tb is through the proton bombardment of enriched Gadolinium (Gd) targets in a cyclotron.[\[8\]\[9\]](#) Two primary nuclear reactions are utilized:

- $^{155}\text{Gd}(p,n)^{155}\text{Tb}$: This reaction is accessible with lower-energy medical cyclotrons (~10-18 MeV).[\[8\]\[13\]\[14\]](#) It generally produces ^{155}Tb with higher radionuclidic purity but lower yields.[\[13\]\[18\]](#)
- $^{156}\text{Gd}(p,2n)^{155}\text{Tb}$: This reaction requires higher proton energies (~18-23 MeV) and results in higher production yields, though potentially with more terbium radioisotope impurities.[\[8\]\[13\]\[14\]\[19\]](#)

Production Route	Proton Energy	Target Material	Production Yield	Reference
$^{155}\text{Gd}(p,n)^{155}\text{Tb}$	~10 MeV	Enriched $^{155}\text{Gd}[\text{Gd}_2\text{O}_3]$	~200 MBq	[13][19]
$^{156}\text{Gd}(p,2n)^{155}\text{Tb}$	~23 MeV	Enriched $^{156}\text{Gd}[\text{Gd}_2\text{O}_3]$	Up to 1.7 GBq	[13][19]

An alternative production route involves the high-energy proton-induced spallation of tantalum (Ta) targets, typically performed at specialized facilities like CERN-ISOLDE.[\[6\]\[20\]](#) This method is followed by on-line mass separation to isolate the mass 155 isobars.[\[20\]](#) While this can produce high-purity ^{155}Tb , the yields are often limited, and the process can introduce pseudo-isobaric contaminants like $^{139}\text{Ce}^{16}\text{O}$, which require subsequent chemical purification.[\[1\]\[6\]](#) Production yields of approximately 200 MBq have been achieved with this method.[\[1\]](#)

Experimental Protocols: Purification and Quality Control

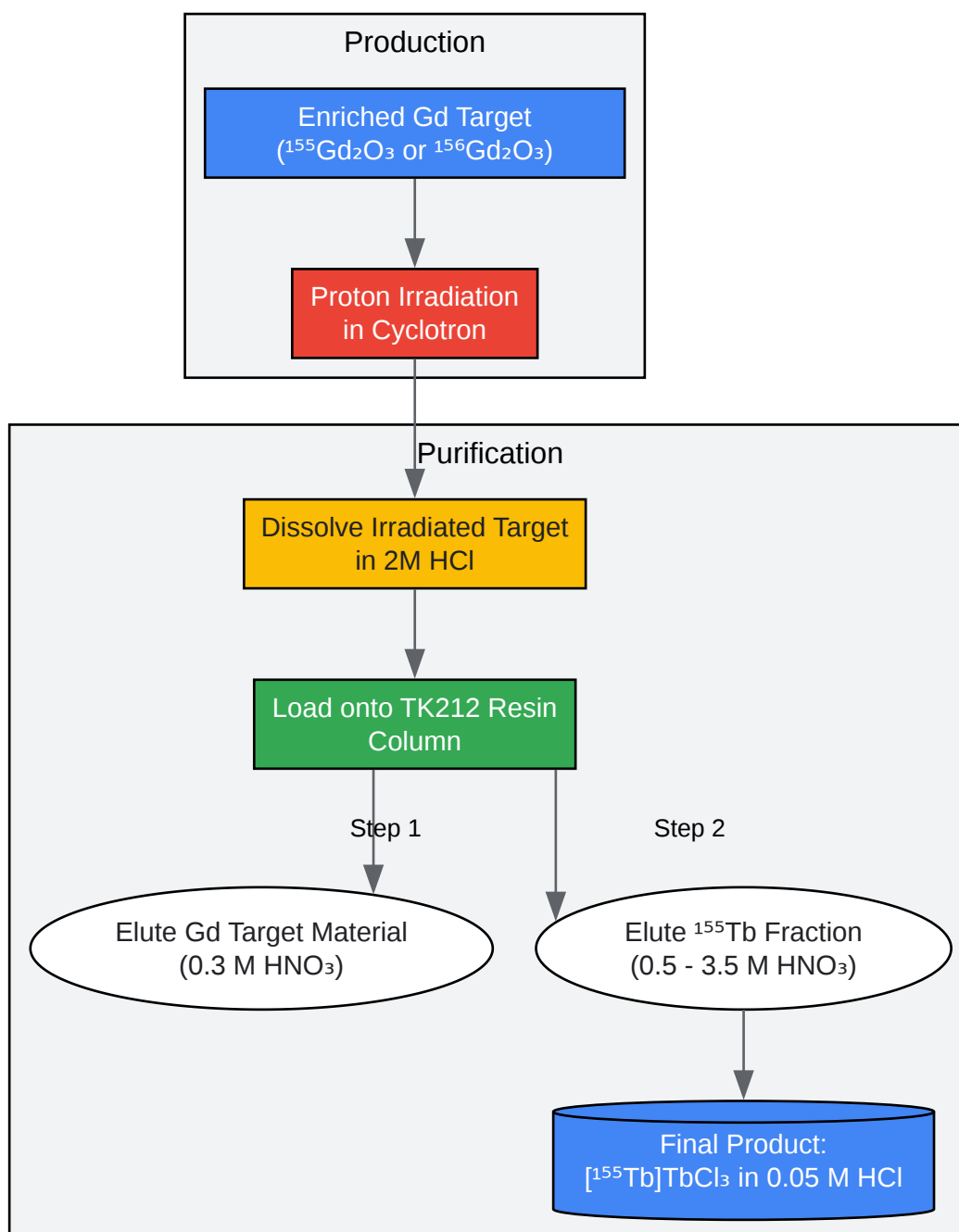
Rigorous purification is essential to separate ^{155}Tb from the bulk target material and any radionuclidic impurities.

A multi-step chromatographic process is typically employed to isolate ^{155}Tb from irradiated Gadolinium targets.

Detailed Methodology:

- Target Dissolution: The irradiated Gadolinium (e.g., natGd or enriched Gd_2O_3) foil or powder is dissolved in hydrochloric acid (e.g., 2 M HCl) with gentle heating (e.g., 50°C).[\[8\]](#)[\[9\]](#)
- Initial Column Chromatography: The dissolved solution, diluted to a lower molarity (e.g., 0.05 M HCl), is loaded onto a primary separation column (e.g., TK212 resin).[\[8\]](#)[\[9\]](#)
- Elution of Gadolinium: The bulk Gadolinium target material is eluted from the column using a specific concentration of nitric acid (e.g., 0.3 M HNO_3). This step is crucial for recovering the expensive enriched target material for recycling.[\[8\]](#)[\[9\]](#)
- Elution of Terbium: The desired ^{155}Tb fraction is then eluted from the column using a higher concentration of nitric acid (e.g., 0.5 M to 3.5 M HNO_3).[\[8\]](#)[\[9\]](#)
- Further Purification: Additional chromatographic steps using different resins (e.g., DGA, Sykam, LN3) may be employed to achieve high chemical and radionuclidic purity, resulting in a final product, typically $[^{155}Tb]TbCl_3$ in a dilute HCl solution.[\[13\]](#)[\[18\]](#)

A total recovery yield of up to 97% for radioterbium has been reported using a three-column ion chromatography method.[\[8\]](#)[\[9\]](#)[\[14\]](#)



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Workflow for ^{155}Tb production and purification from a Gadolinium target.

For ^{155}Tb produced via spallation, a chemical separation method using ion-exchange and extraction chromatography is necessary to remove pseudo-isobaric impurities like ^{139}Ce and catcher foil materials (e.g., zinc or gold). This process can achieve a radionuclidic purity of $\geq 99.9\%$ with a chemical yield of $\geq 95\%$.^[21]

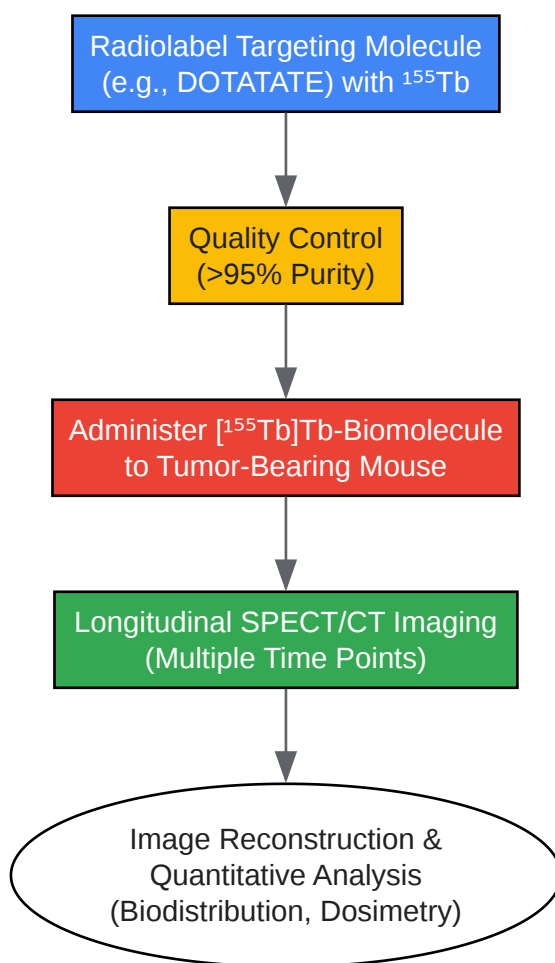
The final product must undergo rigorous quality control.

- **Radionuclidic Purity:** Assessed using gamma-ray spectroscopy with a High-Purity Germanium (HPGe) detector to identify and quantify any radio-contaminants.[8]
- **Radiolabeling Yield:** The ability of the purified ^{155}Tb to be chelated is tested. For example, ^{155}Tb is reacted with a targeting molecule conjugate (e.g., DOTATATE) at a specific temperature (e.g., 37°C) and pH (~4.5).[8] The radiolabeling efficiency is then determined using techniques like radio-HPLC. Radiolabeling of DOTATOC with molar activities up to 100 MBq/nmol has been successfully demonstrated.[13][19]

Applications in Research and Drug Development

The unique properties of ^{155}Tb make it a versatile tool for theranostic applications in nuclear medicine.[2]

^{155}Tb is considered an ideal radionuclide for low-dose SPECT imaging.[1][3] Its photon emissions are well-suited for standard gamma cameras, and its relatively long half-life allows for imaging at late time points, which is particularly useful for assessing the pharmacokinetics of slowly accumulating biomolecules like antibodies.[3][20] Preclinical SPECT/CT studies have demonstrated high-quality, high-resolution images in various tumor models using ^{155}Tb -labeled agents like DOTATATE and crown-TATE.[20][22] Quantitative SPECT imaging with ^{155}Tb has been shown to achieve a resolution of less than 0.85 mm in preclinical systems, which is advantageous for assessing activity distribution in small organs.[12][16][23]



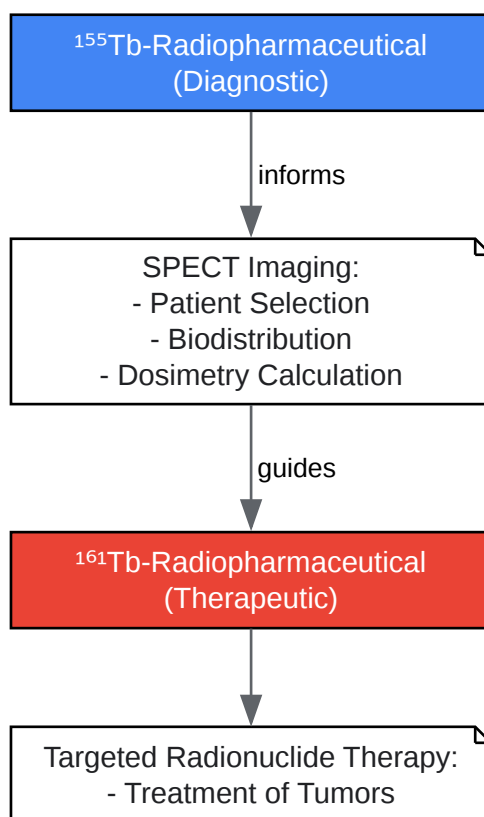
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Experimental workflow for preclinical SPECT imaging with a ¹⁵⁵Tb radiopharmaceutical.

In addition to its diagnostic capabilities, ¹⁵⁵Tb's decay results in the emission of a high number of low-energy Auger electrons.[14][15][24] These electrons have a very short range in tissue, leading to highly localized energy deposition. If a ¹⁵⁵Tb-labeled agent can be targeted to a radiosensitive region of a cancer cell, such as the nucleus, this localized energy can induce significant cytotoxic effects.[1] Preliminary in-vitro studies have shown that ¹⁵⁵Tb can induce a significant reduction in the viability and survival of colorectal tumor cells, confirming its cytotoxic potential.[10]

The true power of the terbium radioisotope family lies in the "matched-pair" principle of theranostics.[1][4] Because all terbium isotopes share identical chemical properties, a targeting molecule chelated with terbium will have the same pharmacokinetic profile regardless of the specific isotope used.[1][3] ¹⁵⁵Tb is considered an ideal diagnostic partner for therapeutic

terbium isotopes, especially ^{161}Tb (a β^- and Auger electron emitter).[15][25] This allows for pre-therapeutic imaging and dosimetry calculations with ^{155}Tb to predict the efficacy and potential toxicity of a subsequent therapy with ^{161}Tb , embodying a personalized medicine approach.[5][25]



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The theranostic matched-pair concept using ^{155}Tb for imaging and ^{161}Tb for therapy.

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